

Application Note: QuEChERS Sample Preparation for Buprofezin Analysis in Citrus

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Compound of Interest

Compound Name: Buprofezin (Standard)

Cat. No.: B10780566

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Buprofezin is a widely used insect growth regulator for controlling sucking pests on various crops, including citrus.[1][2] Monitoring its residue levels in citrus fruits is crucial for ensuring food safety and compliance with regulatory limits. However, the complex matrix of citrus fruits, characterized by high water content, organic acids, essential oils, and pigments, presents significant analytical challenges.[3][4] The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method provides a streamlined and efficient approach for the extraction and cleanup of buprofezin residues from citrus samples prior to chromatographic analysis.[3][5] This application note details a validated QuEChERS protocol for the determination of buprofezin in citrus fruits.

Experimental Protocol

This protocol is based on the widely adopted QuEChERS methodology, with modifications tailored for citrus matrices.[3][6][7]

1. Sample Homogenization:

- Weigh a representative portion of the citrus fruit (e.g., whole fruit, peel, or pulp) and homogenize it to a uniform paste.[6][7] For dry components like the peel, hydration with a specific volume of water may be necessary to ensure efficient extraction.[7]

2. Extraction:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Add 10-15 mL of acetonitrile (with 1% acetic acid for the AOAC version) to the tube.[\[1\]](#)[\[7\]](#)
- Shake vigorously for 1 minute to ensure thorough mixing.[\[3\]](#)[\[6\]](#)
- Add the appropriate QuEChERS extraction salt packet. A common formulation for citrus (EN 15662) contains 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.[\[3\]](#)[\[6\]](#)
- Immediately shake the tube vigorously for 1 minute to prevent the agglomeration of salts and ensure proper extraction.
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes to achieve phase separation.[\[3\]](#)[\[6\]](#)

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube.
- The d-SPE tube should contain a mixture of anhydrous MgSO_4 for water removal and primary secondary amine (PSA) to remove organic acids and sugars. For citrus samples with pigments and oils, a sorbent like C18 may also be included.[\[1\]](#)[\[3\]](#)[\[7\]](#) A typical composition is 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18.[\[7\]](#)
- Vortex the d-SPE tube for 30 seconds to 1 minute.
- Centrifuge for 5 minutes at high speed.
- The resulting supernatant is the final extract, ready for analysis.

Quantitative Data Summary

The following table summarizes typical performance data for the QuEChERS method in the analysis of buprofezin in citrus fruits.

Matrix	Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Citrus	Not Specified	85.89–102.28	3.29–7.25	[2]
Orange	0.01	70-120	≤20	[8]
Grapefruit	0.01	70-120	≤20	[8]
Lemon	Not Specified	70-120	~10	[9]

Analytical Instrumentation: GC-MS/MS

Gas chromatography-tandem mass spectrometry (GC-MS/MS) is a common technique for the analysis of buprofezin.

Typical GC-MS/MS Parameters:

- GC Column: Varian VF 5ms (30m x 0.25mm ID) or equivalent.[10]
- Injection: 1 µL splitless injection at 250 °C.[3]
- Oven Program: Start at 90°C (hold 1 min), ramp at 4°C/min to 310°C (hold 2 min).[3]
- Carrier Gas: Helium at a constant flow of 1.8 mL/min.[3]
- MS Source Temperature: 200-225 °C.[3][10]
- Ionization Mode: Electron Impact (EI).[3]
- MRM Transitions for Buprofezin: Precursor ion: 172.09 m/z; Product ions: 57.03 m/z and 193.10 m/z.[11]

Visualization of the QuEChERS Workflow

The following diagram illustrates the key steps in the QuEChERS sample preparation workflow for buprofezin analysis in citrus.



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Caption: QuEChERS workflow for citrus sample preparation.

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